

# Application Notes and Protocols: Measuring PTH Release Induced by NPS-2143 using ELISA

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## Compound of Interest

Compound Name: NPS-2143

Cat. No.: B1680073

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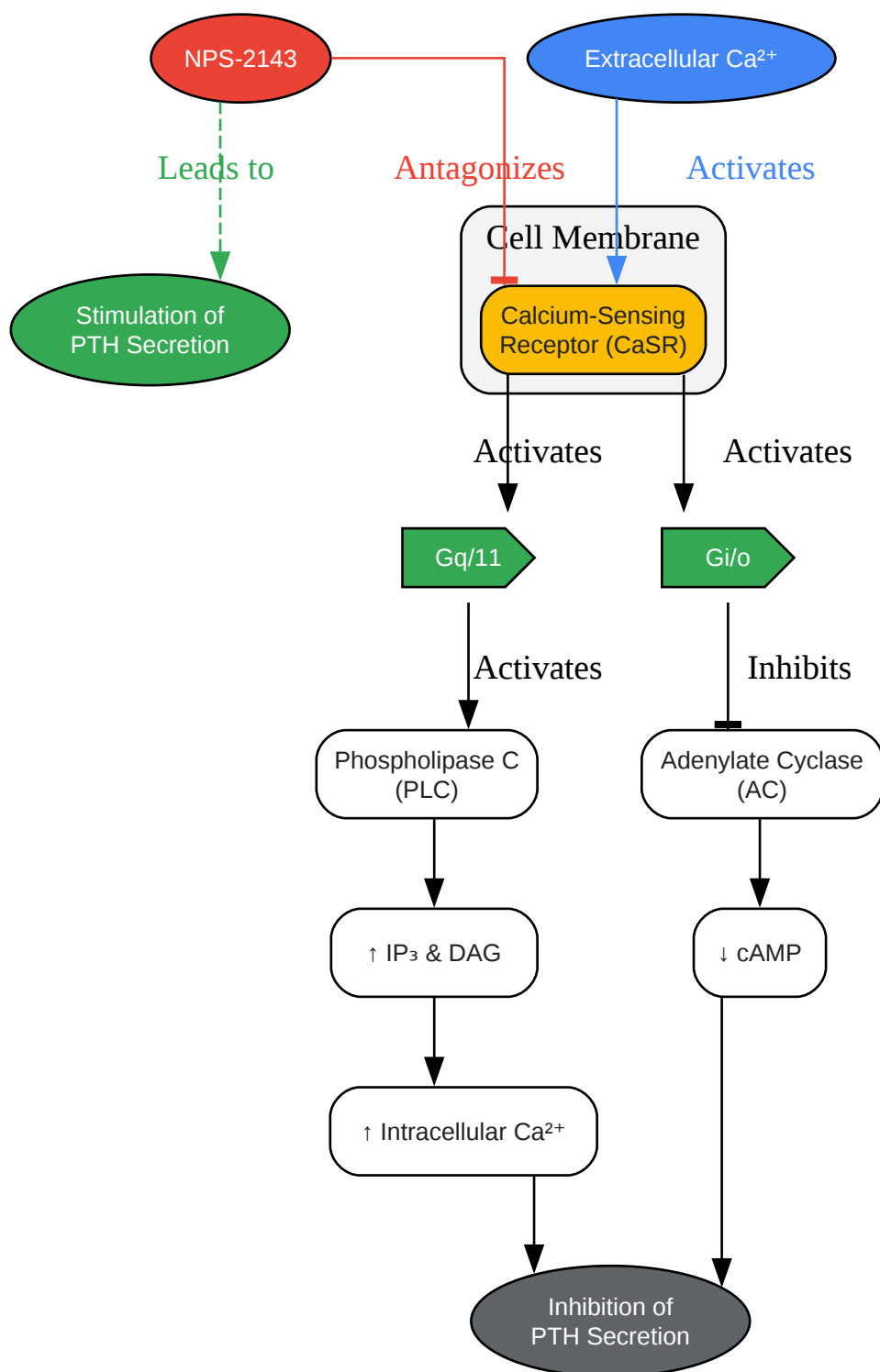
## Introduction

Parathyroid hormone (PTH) is a critical regulator of calcium homeostasis. Its secretion from the parathyroid glands is primarily controlled by the calcium-sensing receptor (CaSR), a G-protein coupled receptor. **NPS-2143** is a potent and selective antagonist of the CaSR, known as a "calcilytic".<sup>[1]</sup> By inhibiting the CaSR, **NPS-2143** stimulates the secretion of PTH.<sup>[1][2]</sup> This application note provides a detailed protocol for an in vitro assay to measure **NPS-2143**-induced PTH release from parathyroid cells using a sandwich enzyme-linked immunosorbent assay (ELISA).

## Mechanism of Action

**NPS-2143** acts as a negative allosteric modulator of the CaSR.<sup>[3]</sup> The CaSR is expressed on the surface of parathyroid cells and, when activated by extracellular calcium, initiates intracellular signaling cascades that inhibit PTH secretion.<sup>[4][5]</sup> The primary signaling pathways involved are the Gq/11 and Gi/o pathways.<sup>[5]</sup> **NPS-2143** binds to the CaSR and prevents its activation by extracellular calcium, thereby blocking the downstream signaling that leads to the suppression of PTH release. This results in a dose-dependent increase in PTH secretion.

## Signaling Pathway of NPS-2143 Action



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**NPS-2143** signaling pathway in parathyroid cells.

## Quantitative Data Summary

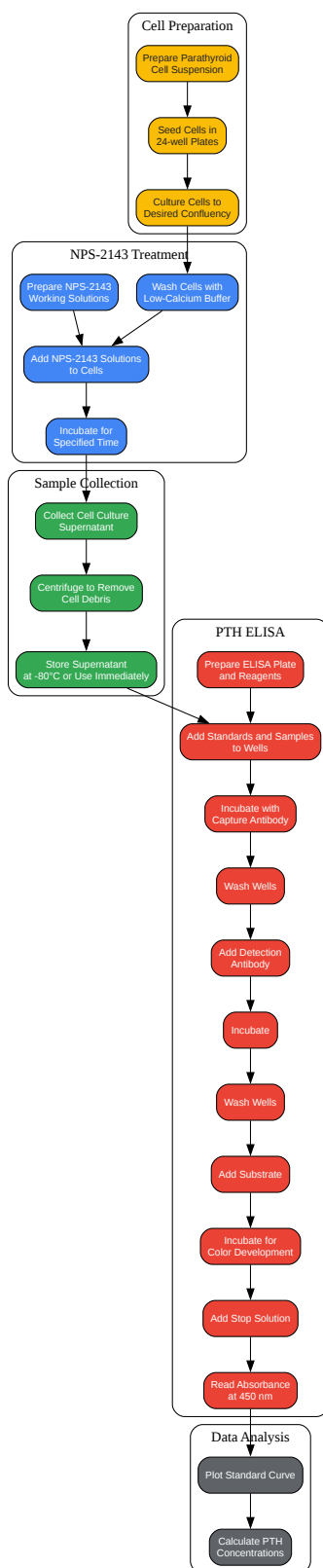
The following table summarizes the quantitative data regarding the effect of **NPS-2143** on PTH secretion from in vitro and in vivo studies.

Parameter	Species/Cell Type	Value	Reference
EC50 for PTH Secretion	Bovine Parathyroid Cells	39 nM	<a href="#">[2]</a>
EC50 for PTH Secretion	Bovine Parathyroid Cells	41 nM	<a href="#">[1]</a>
IC50 for Ca <sup>2+</sup> Receptor Inhibition	HEK 293 cells expressing human CaSR	43 nM	<a href="#">[1]</a>
In Vivo PTH Increase	Rats	4- to 5-fold increase in plasma PTH	<a href="#">[1]</a>

## Experimental Protocol: In Vitro PTH Release Assay

This protocol describes the treatment of a parathyroid cell culture with **NPS-2143** followed by the quantification of secreted PTH in the cell culture supernatant using a sandwich ELISA.

## Experimental Workflow



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## References

- 1. selleckchem.com [selleckchem.com]
- 2. Antagonizing the parathyroid calcium receptor stimulates parathyroid hormone secretion and bone formation in osteopenic rats - PMC [pmc.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. Calcium-sensing receptor - Wikipedia [en.wikipedia.org]
- 5. Calcium-sensing receptor signaling — How human disease informs biology - PMC [pmc.ncbi.nlm.nih.gov]
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